

In-depth Technical Guide: Solubility of 3-Amino-4-nitropyridine in Organic Solvents

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Compound of Interest

Compound Name: 3-Amino-4-nitropyridine

Cat. No.: B085709

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Amino-4-nitropyridine is a key intermediate in the synthesis of various pharmaceutical compounds and bioactive molecules. A thorough understanding of its solubility in different organic solvents is crucial for optimizing reaction conditions, purification processes, and formulation development. This technical guide provides a summary of the available qualitative solubility information for **3-Amino-4-nitropyridine** and outlines a general experimental protocol for quantitative solubility determination.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₅ N ₃ O ₂	--INVALID-LINK--
Molecular Weight	139.11 g/mol	--INVALID-LINK--
Appearance	Yellow to orange crystalline powder	--INVALID-LINK--
Melting Point	203-207 °C	--INVALID-LINK--

Qualitative Solubility Data

While specific quantitative solubility data for **3-Amino-4-nitropyridine** in a range of organic solvents at various temperatures is not readily available in the public domain, qualitative assessments have been reported. This information is summarized in the table below.

Solvent	Solubility	Reference
Water	Insoluble/Limited Solubility	--INVALID-LINK--, --INVALID-LINK--
Ethanol	Soluble	--INVALID-LINK--
Dichloromethane	Soluble	--INVALID-LINK--

This qualitative data indicates a general trend of higher solubility in organic solvents compared to aqueous media, which is expected for a molecule with both polar (amino, nitro groups) and non-polar (pyridine ring) characteristics.

Experimental Protocols for Quantitative Solubility Determination

To obtain precise and actionable solubility data, a standardized experimental protocol is required. The isothermal shake-flask method followed by gravimetric analysis is a widely accepted and reliable technique for determining the solubility of solid compounds in liquid solvents.

Isothermal Shake-Flask Method

This method involves creating a saturated solution of the solute in the solvent at a constant temperature and then determining the concentration of the solute in the solution.

Materials and Equipment:

- **3-Amino-4-nitropyridine** (high purity)
- Selected organic solvents (analytical grade)
- Thermostatic shaker bath or incubator

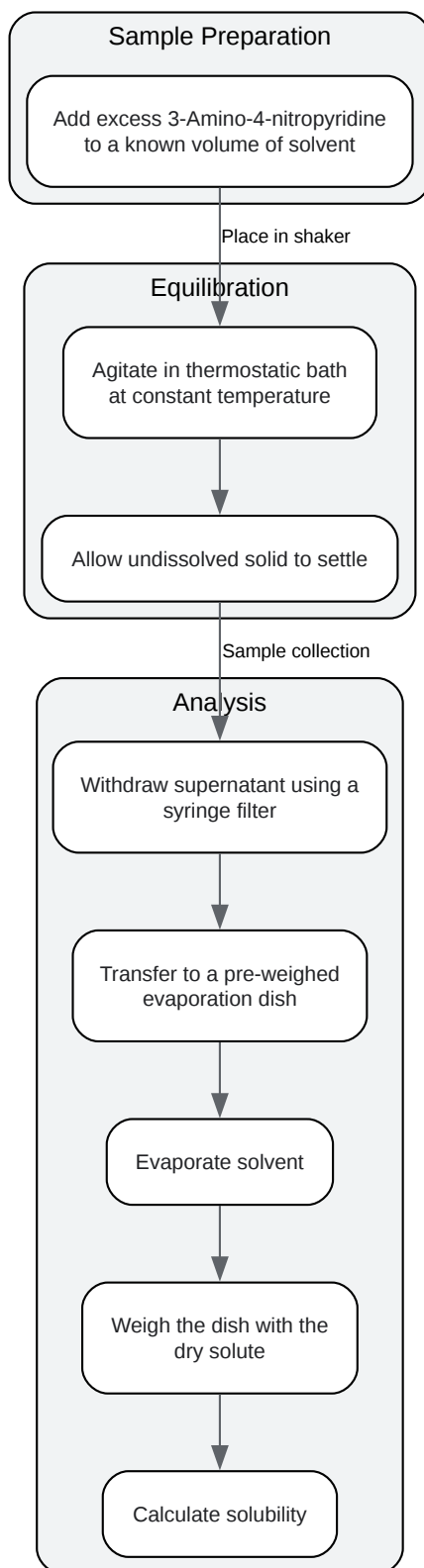
- Calibrated thermometer
- Analytical balance
- Vials or flasks with airtight seals
- Syringe filters (e.g., 0.45 μm PTFE)
- Pre-weighed evaporation dishes

Procedure:

- **Sample Preparation:** Add an excess amount of **3-Amino-4-nitropyridine** to a series of vials, each containing a known volume or mass of a specific organic solvent. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Place the vials in a thermostatic shaker bath set to the desired temperature. Agitate the samples for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. The system is considered to be at equilibrium when the concentration of the solute in the solution remains constant over time.
- **Phase Separation:** Once equilibrium is achieved, stop the agitation and allow the undissolved solid to settle. Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe fitted with a filter to remove any solid particles.
- **Gravimetric Analysis:** Transfer the filtered supernatant to a pre-weighed evaporation dish.
- **Solvent Evaporation:** Place the evaporation dish in a vacuum oven at a temperature below the boiling point of the solvent and the decomposition temperature of **3-Amino-4-nitropyridine** to evaporate the solvent completely.
- **Mass Determination:** Once the solvent has been fully evaporated, cool the dish in a desiccator and weigh it on an analytical balance. The difference between the final and initial mass of the dish corresponds to the mass of the dissolved **3-Amino-4-nitropyridine**.
- **Calculation of Solubility:** The solubility can then be calculated in various units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **3-Amino-4-nitropyridine**.



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Caption: Workflow for the experimental determination of solubility using the isothermal shake-flask method.

Conclusion

While quantitative solubility data for **3-Amino-4-nitropyridine** in various organic solvents is not extensively documented in publicly available literature, this guide provides a framework for its systematic determination. The outlined experimental protocol, based on the isothermal shake-flask method and gravimetric analysis, offers a reliable approach for researchers and drug development professionals to generate the necessary data for their specific applications. Accurate solubility data is indispensable for the efficient design and development of processes involving this important pharmaceutical intermediate.

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